

Phenylsodium: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Phenylsodium

Cat. No.: B238773

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Phenylsodium (C_6H_5Na) is a highly reactive organosodium compound that serves as a potent base and nucleophile in organic synthesis. First isolated in 1903, it is the sodium analog of the more commonly used Grignard reagent, phenylmagnesium bromide.^[1] This document provides an in-depth overview of the chemical and physical properties of **phenylsodium**, detailed experimental protocols for its synthesis and handling, and a discussion of its applications in chemical reactions, particularly in the context of drug development.

Core Properties

Phenylsodium is a yellowish-white amorphous powder that is highly reactive and pyrophoric in air.^[1] It is insoluble in hydrocarbons and reacts violently with water and ether.^[1] Due to its high reactivity, it is typically prepared in situ for immediate use in a reaction.

Physicochemical Data

A summary of the key physicochemical properties of **phenylsodium** is presented in Table 1.

Property	Value	Reference
CAS Number	1623-99-0	[2][3][4]
Molecular Formula	C ₆ H ₅ Na	[2][3]
Molecular Weight	100.09 g/mol	[2][5]
Appearance	Yellowish-white powder	[1]
Melting Point	105 °C (decomposes)	[2]
Solubility	Reacts with water and ether; Insoluble in hydrocarbons	[1]
Stability	Stable under recommended storage conditions in a dry, well-ventilated place.	[6]

Spectral Data

Parameter	Value
Canonical SMILES	C1=CC=[C-]C=C1.[Na+]
InChI Key	KSMWLICLECSXMI-UHFFFAOYSA-N

Synthesis and Handling

The preparation of **phenylsodium** requires anhydrous and anaerobic conditions due to its high reactivity towards oxygen, water, and carbon dioxide.[7] Several methods for its synthesis have been developed, each with its own advantages and limitations.

Experimental Protocols for Synthesis

A common and straightforward method for the synthesis of **phenylsodium** involves the reaction of powdered sodium with bromobenzene in a hydrocarbon solvent.[1][8]

Reaction: $\text{C}_6\text{H}_5\text{Br} + 2 \text{Na} \rightarrow \text{C}_6\text{H}_5\text{Na} + \text{NaBr}$ [1]

Procedure:

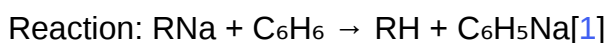
- Dry toluene (150 mL) and sodium (1.17 mol) are added to a flask equipped with a dropping funnel, a thermometer, and a high-speed stirrer.[8]
- The mixture is heated to 105°C to melt the sodium, and the stirrer is brought to maximum speed (15,000-18,000 rpm) for 5-15 minutes to create a fine sodium dispersion.[8] The mixture is then cooled to room temperature.[8]
- A solution of chlorobenzene (0.5 mol) in toluene (50 mL) is added dropwise to the sodium dispersion with gentle stirring.[8]
- The reaction is exothermic and the temperature should be maintained between 25-30°C.
- The resulting grey mixture contains **phenylsodium** and can be used directly for subsequent reactions.

A potential side reaction is the formation of diphenyl, which can lower the yield of **phenylsodium**.^[1]

The original synthesis of **phenylsodium** involved the reaction of diphenylmercury with sodium metal.^[1]



Another transmetalation method, the Shorygin reaction, involves the treatment of an alkylsodium compound with benzene.^[1]



A more contemporary approach involves the reaction of phenyllithium with sodium tert-butoxide.^[1]



Handling and Storage

Phenylsodium is highly pyrophoric and must be handled under an inert atmosphere (e.g., nitrogen or argon) at all times.^{[1][7]} It should be stored in a cool, dry, and well-ventilated place.^[6] Due to its instability, it is generally prepared and used immediately. However, complexes of

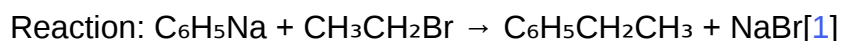
phenylsodium, for instance with magnesium 2-ethoxyethoxide, have shown enhanced stability in benzene, retaining reactivity for up to a month.[\[1\]](#)

Reactivity and Applications

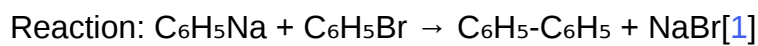
Phenylsodium is a powerful nucleophile and a strong base, making it a valuable reagent in organic synthesis. Its reactivity is similar to that of phenylmagnesium bromide, though it is generally considered to be more reactive.

Cross-Coupling Reactions

Phenylsodium readily participates in cross-coupling reactions with alkyl halides to form new carbon-carbon bonds. For example, it reacts with ethyl bromide to produce ethylbenzene.[\[1\]](#)



It can also react with aryl halides, such as bromobenzene, to form diphenyl.[\[1\]](#)



The reaction with benzoyl chloride, after hydrolysis, yields triphenylcarbinol, with benzophenone as a proposed intermediate.[\[1\]](#)



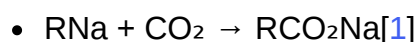
Metallation Reactions

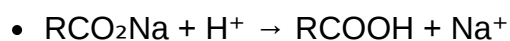
As a strong base, **phenylsodium** can deprotonate a variety of acidic hydrocarbons. This metallation reaction is a key application of **phenylsodium**.[\[1\]](#)



The success of the metallation can be confirmed by quenching the reaction with carbon dioxide, followed by acidification, to yield the corresponding carboxylic acid.[\[1\]](#)

Confirmation Reaction:



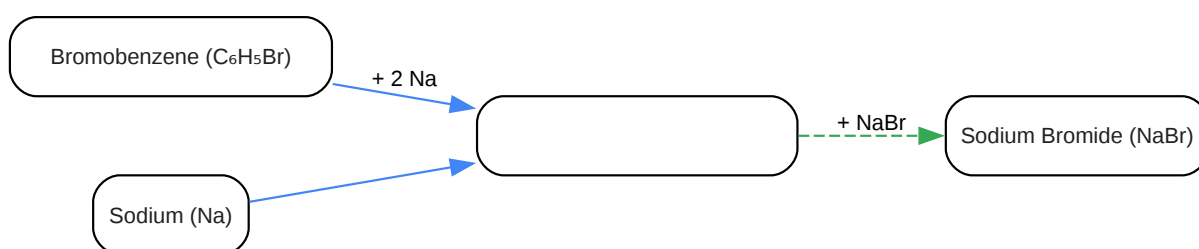


Phenylsodium can be used to metallate toluene, producing benzylnsodium, which is a useful nucleophile in its own right.[1]



Visualization of Processes

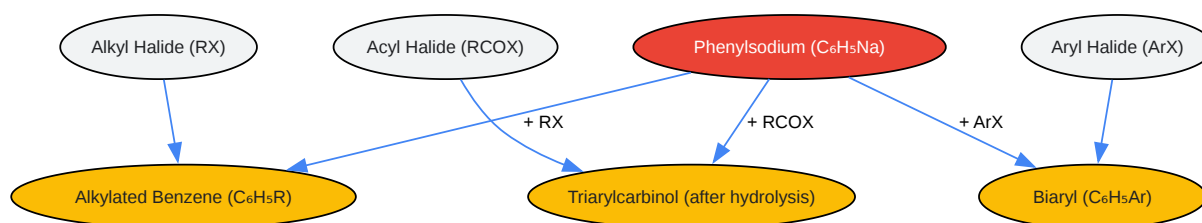
Synthesis of Phenylsodium via Metal-Halogen Exchange



[Click to download full resolution via product page](#)

Caption: Metal-Halogen Exchange Synthesis of **Phenylsodium**.

Phenylsodium in Cross-Coupling Reactions



[Click to download full resolution via product page](#)

Caption: Cross-Coupling Reactions of **Phenylsodium**.

Metallation Reaction Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Phenylsodium - Wikipedia [en.wikipedia.org]
- 2. Phenylsodium | lookchem [lookchem.com]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. PHENYLSODIUM [drugfuture.com]
- 5. Phenylsodium | C6H5Na | CID 11007827 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. phenyl-sodium|1623-99-0 - MOLBASE Encyclopedia [m.molbase.com]
- 7. ecommons.luc.edu [ecommons.luc.edu]
- 8. Thieme E-Books & E-Journals [thieme-connect.de]
- To cite this document: BenchChem. [Phenylsodium: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b238773#phenylsodium-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com